

A Reference Framework for Mpro Inhibitor Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SARS-CoV-2 Mpro-IN-9

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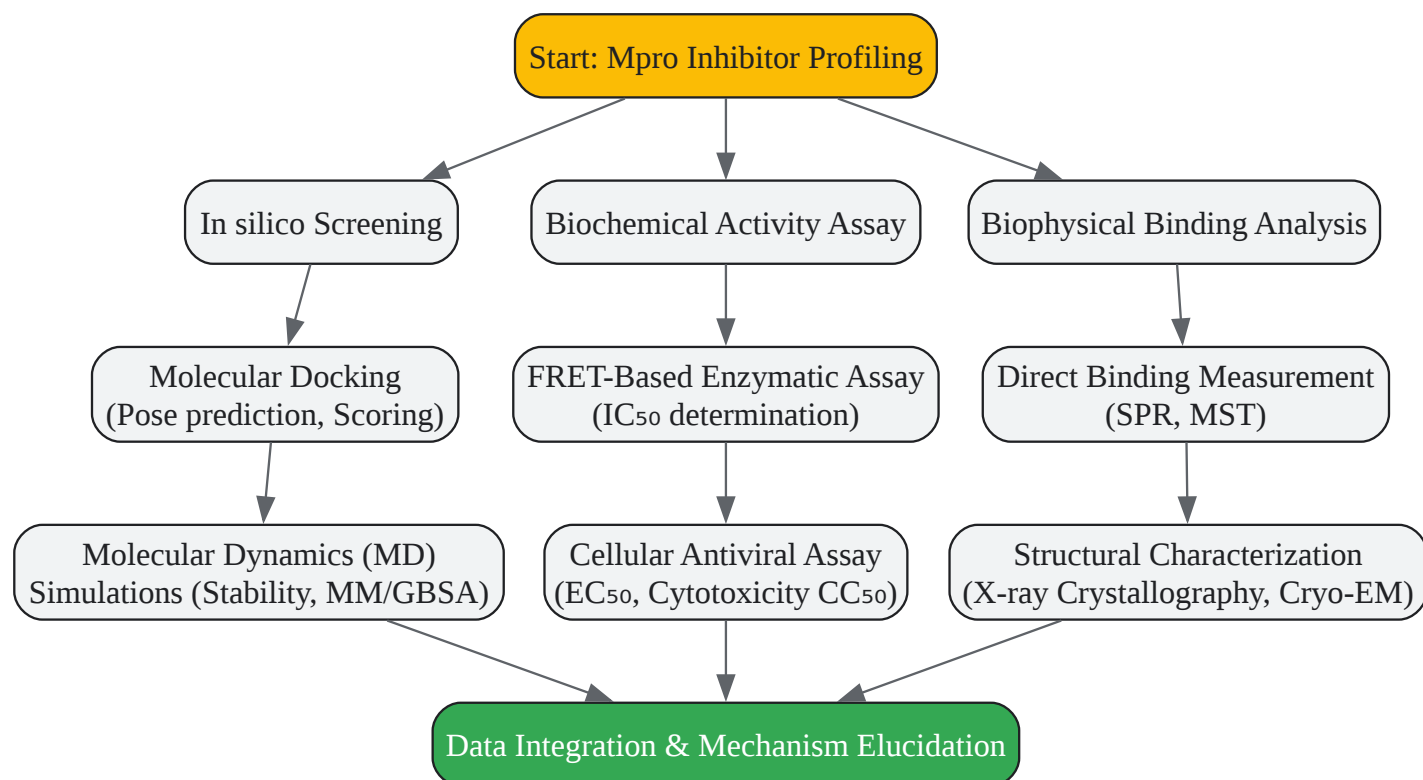
Although data on Mpro-IN-9 is unavailable, the search results provide detailed information on other prominent Mpro inhibitors. The quantitative data below for various inhibitor classes can be used as a benchmark for comparison.

Compound Name	Class / Type	Reported Binding Affinity / IC ₅₀	Key Techniques for Binding Assessment
PF-00835231 [1]	Covalent Inhibitor	IC ₅₀ : 0.053 ± 0.005 μM [2]	Pre-steady-state kinetics, FRET-based assay, X-ray crystallography [1]
Compound 11b [2]	Covalent Inhibitor	IC ₅₀ : 0.040 ± 0.002 μM [2]	FRET-based cleavage assay, X-ray crystallography [2]
N3 Inhibitor [3]	Covalent Inhibitor (Michael acceptor)	Pseudo-second-order rate constant (k _{obs} /[I]): 11,300 ± 880 M ⁻¹ s ⁻¹ [3]	Fluorescence resonance energy transfer (FRET) assay, X-ray crystallography [3]
Cannabigerolic acid (CBGA) [4]	Natural Product (Cannabinoid)	IC ₅₀ : 14.40 μM; K _D : 2.16 × 10 ⁻⁴ M [4]	Biochemical enzymatic assay, Surface Plasmon Resonance (SPR) [4]
Tetrahydrocannabutol (THCB) [4]	Natural Product (Cannabinoid)	IC ₅₀ : 3.62 μM [4]	Biochemical enzymatic assay [4]

Compound Name	Class / Type	Reported Binding Affinity / IC ₅₀	Key Techniques for Binding Assessment
Rutan Component R8 [5]	Natural Product (Polyphenol)	IC ₅₀ : 5.48 μM [5]	Biochemical assay, Molecular Dynamics (MD) Simulations [5]
Withanoside V [6]	Natural Product (Phytochemical)	Docking Score: -9.84 kcal/mol [6]	Molecular Docking, Molecular Dynamics (MD) Simulations [6]
Apixaban, Betrixaban, Rivaroxaban [7]	Drug Repurposing (Xa inhibitors)	Weak binding (No specific affinity reported) [7]	MicroScale Thermophoresis (MST), Molecular Docking [7]

Experimental Protocols for Evaluating Mpro Inhibitors

The following workflow outlines the key methodologies, compiled from the search results, for comprehensively evaluating the binding affinity and mechanism of Mpro inhibitors.



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Experimental workflow for Mpro inhibitor profiling

Here is a detailed breakdown of the key experimental methodologies from the literature:

- **Biochemical Activity Assays:** The **FRET-based enzymatic assay** is a standard method for determining half-maximal inhibitory concentration (IC₅₀). It uses a fluorescently labelled substrate (e.g., Mca-AVLQ↓SGFRK(Dnp)-K) that releases a signal upon cleavage by Mpro. Inhibitor potency is measured by the reduction in this signal [1] [3]. For promising leads, this is followed by a **cellular antiviral assay** (e.g., in Vero E6 cells) to determine the half-maximal effective concentration (EC₅₀) and cytotoxicity (CC₅₀) to establish a selectivity index [2].
- **Biophysical Binding Analysis:** **Surface Plasmon Resonance (SPR)** and **MicroScale Thermophoresis (MST)** are used to directly measure binding affinity (equilibrium dissociation constant, K_D) and binding kinetics without the need for enzymatic activity [4] [7]. For covalent inhibitors, **pre-steady-state kinetics** can delineate the individual steps of initial reversible binding and

the subsequent rate of covalent bond formation [1]. Ultimately, **X-ray crystallography** of inhibitor-Mpro complexes provides atomic-level structural data, revealing precise interactions with key residues like the catalytic dyad (Cys145-His41) and subsites (S1', S1, S2, S4) [2] [3].

- **In silico Screening and Analysis: Molecular docking** predicts the binding pose and affinity of inhibitors within the Mpro active site [4] [6]. These predictions are refined using **molecular dynamics (MD) simulations** (often 100 ns or longer), which assess the stability of the protein-ligand complex and provide more accurate binding free energy estimates through methods like MM/GBSA [8] [5] [6].

How to Proceed in Your Research

Given that a specific compound is not found in the published literature, you may need to:

- **Verify the compound's identity:** Ensure that "**SARS-CoV-2 Mpro-IN-9**" is the correct and standardized name. It may be an internal code from a specific research organization or commercial supplier.
- **Consult specialized databases:** Search patent literature, chemical vendor catalogs (e.g., MedChemExpress, Selleckchem, TargetMol), or pre-print servers for any available data.
- **Consider the context:** The name might belong to a recently developed compound for which full data has not yet been published in peer-reviewed journals.

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To cite this document: Smolecule. [A Reference Framework for Mpro Inhibitor Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12867568#sars-cov-2-mpro-in-9-binding-affinity>]

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